

Essential Safety and Operational Guide for Handling Ethyl 2-(benzylamino)-5-bromonicotinate

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Compound of Interest

Compound Name: Ethyl 2-(benzylamino)-5-bromonicotinate

Cat. No.: B1388417

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This guide provides immediate safety, handling, and disposal protocols for **Ethyl 2-(benzylamino)-5-bromonicotinate**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment.

Chemical Identifier and Hazard Information:

Property	Value
IUPAC Name	ethyl 2-(benzylamino)-5-bromopyridine-3-carboxylate[1]
CAS Number	1186404-92-1[1][2]
Molecular Formula	C15H15BrN2O2[1][2]
Molecular Weight	335.20 g/mol [1][2]
Hazard Statements	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.

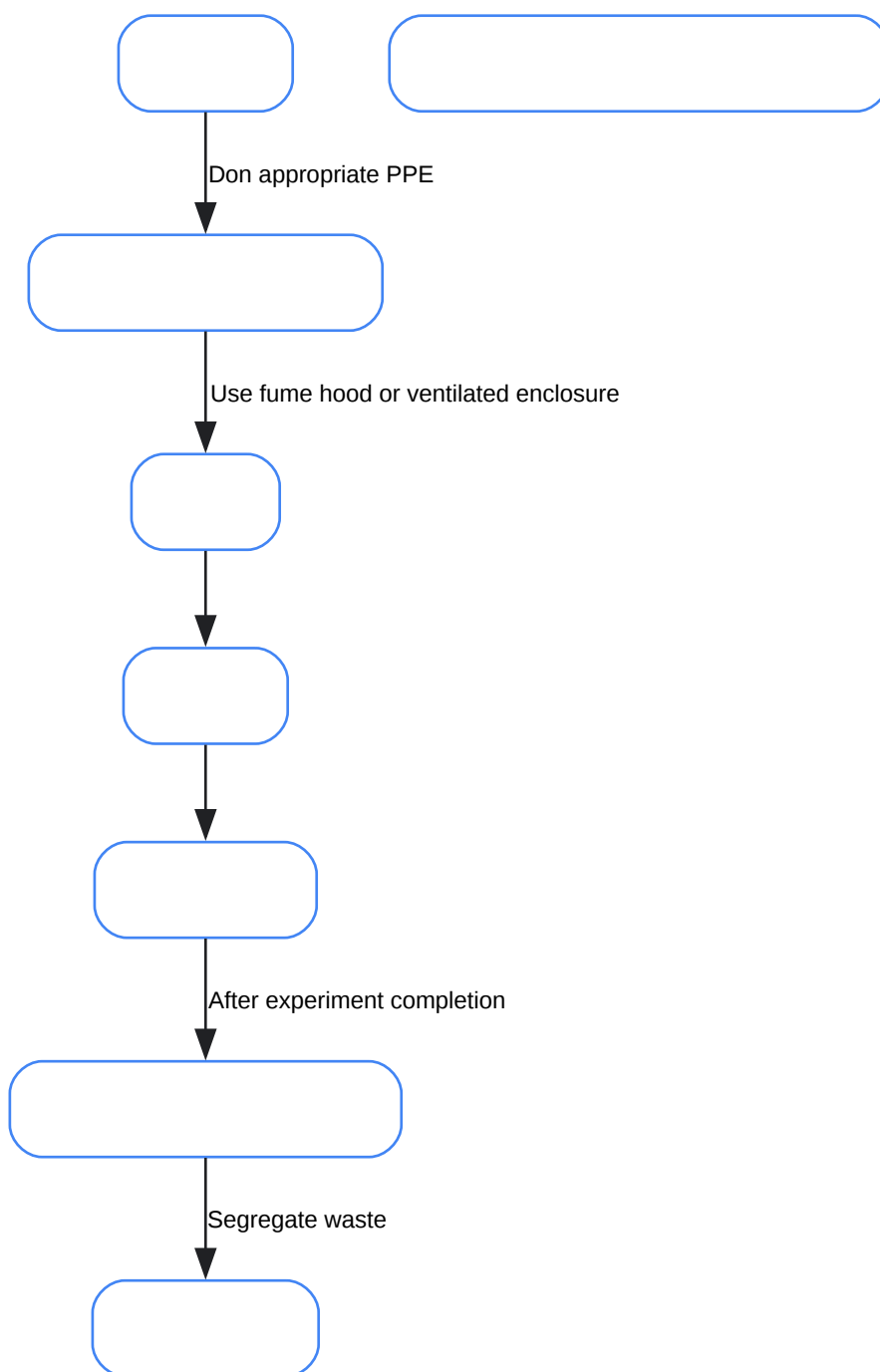
Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Ethyl 2-(benzylamino)-5-bromonicotinate**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves before use.	To prevent skin contact, as the substance is a skin irritant.
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	To protect against eye irritation from dust or splashes.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.	To avoid inhalation, which may cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of this compound. The following workflow outlines the necessary steps from preparation to cleanup.



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Safe handling workflow for **Ethyl 2-(benzylamino)-5-bromonicotinate**.

Experimental Protocol:

- Preparation: Before handling the compound, ensure that the designated work area, typically a fume hood, is clean and uncluttered. Assemble all necessary equipment and reagents. Put

on all required personal protective equipment.

- **Handling:** Conduct all manipulations of **Ethyl 2-(benzylamino)-5-bromonicotinate** within a certified chemical fume hood or other suitable ventilated enclosure to minimize inhalation exposure. Avoid the formation of dust and aerosols.
- **Weighing:** When weighing the solid compound, use a balance inside the fume hood or a ventilated balance enclosure.
- **Dissolving:** If the experimental procedure requires dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- **Reaction Setup:** Ensure all glassware is properly clamped and the reaction setup is secure.
- **Cleanup and Decontamination:** After the procedure, decontaminate all surfaces and equipment with an appropriate solvent. Wash hands thoroughly with soap and water.
- **Storage:** Store **Ethyl 2-(benzylamino)-5-bromonicotinate** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3]

Disposal Plan

Proper disposal of chemical waste is critical to environmental and personal safety.

- **Waste Collection:** Collect all waste materials containing **Ethyl 2-(benzylamino)-5-bromonicotinate** in a designated, properly labeled, and sealed container. This includes any contaminated consumables such as gloves, paper towels, and pipette tips.
- **Waste Segregation:** Do not mix this waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- **Disposal Procedure:** Dispose of the chemical waste through a licensed professional waste disposal service.[3] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

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References

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